molecular weight of 2-Chloro-5-methyl-4-nitropyridine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-5-methyl-4-nitropyridine*
CAS No.:	*97944-45-1*
Cat. No.:	*B1589938*

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Technical Whitepaper: Physicochemical Profiling and Synthetic Utility of **2-Chloro-5-methyl-4-nitropyridine**

Executive Summary: Beyond the Molecular Weight

In the high-stakes environment of drug discovery, **2-Chloro-5-methyl-4-nitropyridine** (CAS: 97944-45-1) is more than a catalog entry; it is a versatile electrophilic scaffold used to construct complex heterocyclic architectures, particularly in kinase inhibitor development.[1]

While its average molecular weight is 172.57 g/mol , relying solely on this number is a common source of analytical error.[2][1] For high-precision applications—such as High-Resolution Mass Spectrometry (HRMS) validation or stoichiometric process scaling—researchers must account for the distinct chlorine isotopic signature.[2][1] This guide provides a comprehensive technical breakdown of the molecule's physicochemical identity, a validated synthesis route via the N-oxide activation strategy, and a self-validating analytical protocol.[2][1]

Molecular Identity & Physicochemical Properties

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The presence of a chlorine atom introduces a distinct isotopic abundance pattern that serves as a primary "fingerprint" for structural confirmation.[2][1]

Structural Specifications

Property	Specification	Technical Insight
IUPAC Name	2-Chloro-5-methyl-4-nitropyridine	Core pyridine scaffold with trisubstitution pattern.[1][3]
CAS Number	97944-45-1	Note:[1][4][5] Often confused with its N-oxide precursor (CAS 60323-96-8) or its isomer (2-chloro-4-methyl-5-nitropyridine).[1]
Molecular Formula	$C_6H_5ClN_2O_2$	High nitrogen content contributes to polarity.[2][1]
Average MW	172.57 g/mol	Used for molarity calculations and bulk stoichiometry.[2][1]
Monoisotopic Mass	172.004 Da ( )	Crucial for HRMS. The base peak in mass spec.[2][1]
Isotopic Pattern	M (100%) / M+2 (32%)	The characteristic 3:1 ratio of to confirms the presence of chlorine.[2][1]
Predicted LogP	~1.8 - 2.1	Moderate lipophilicity; suitable for organic extraction (DCM/EtOAc).[2][1]

The "Isotope Trap" in Mass Spectrometry

When analyzing this compound via LC-MS, do not look for a single peak at 172.[2][1]6. You must look for the doublet signature:

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- Peak A (M+H): ~173.01 Da (Intensity 100%)[2][1]
- Peak B (M+H+2): ~175.01 Da (Intensity ~33%)[2][1]

Absence of this M+2 peak indicates dechlorination or misidentification.[2][1]

Synthetic Utility: The N-Oxide Activation Route

Direct nitration of pyridines is notoriously difficult due to the electron-deficient ring.[2][1] The authoritative method for synthesizing 4-nitropyridines involves N-oxidation to activate the C4 position, followed by nitration and subsequent deoxygenation.[2][1]

Reaction Pathway Diagram

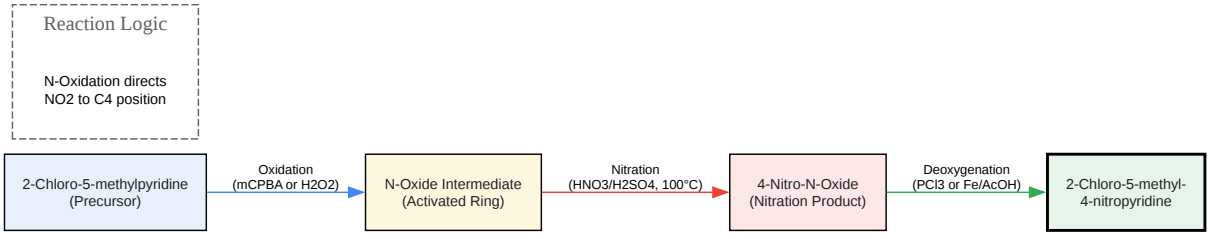

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Figure 1: The regioselective synthesis pathway utilizing N-oxide activation to overcome pyridine deactivation.[2][1]

Detailed Experimental Protocol

Step 1: N-Oxidation[1]

- Reagents: 2-Chloro-5-methylpyridine (1.0 eq), m-Chloroperoxybenzoic acid (mCPBA, 1.2 eq), Dichloromethane (DCM).[2][1]
- Procedure: Dissolve precursor in DCM at 0°C. Add mCPBA portion-wise. Stir at RT for 12-18h.[2][1] Wash with $NaHCO_3$ to remove benzoic acid byproduct.[2][1]

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- Checkpoint: Product should be more polar on TLC than starting material.

Step 2: Nitration (The Critical Step)[2][1]

- Reagents: Fuming HNO_3, Conc. H_2SO_4.[2][1][6][7][8]
- Procedure: Dissolve N-oxide in H_2SO_4. Add HNO_3 dropwise at 0°C (exothermic!).[2][1] Heat to 90-100°C for 2-4 hours.
- Mechanism: The N-oxide oxygen donates electron density, directing the electrophile ( ) to the para (C4) position.[2][1]
- Safety Note: Nitration of heterocycles can be energetic.[2][1] Use a blast shield.[2][1]

Step 3: Deoxygenation

- Reagents: Phosphorus trichloride ( ) or Iron powder/Acetic acid.[2][1]
- Procedure ( ): Suspend the nitro-N-oxide in chloroform. Add (1.5 eq) dropwise.[2][1] Reflux for 2 hours. Quench carefully with ice water.[2][1][9]
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).[2][1]

Analytical Characterization & QC Protocol

To ensure the integrity of the molecular weight and structure, use this self-validating workflow.

Analytical Logic Flow

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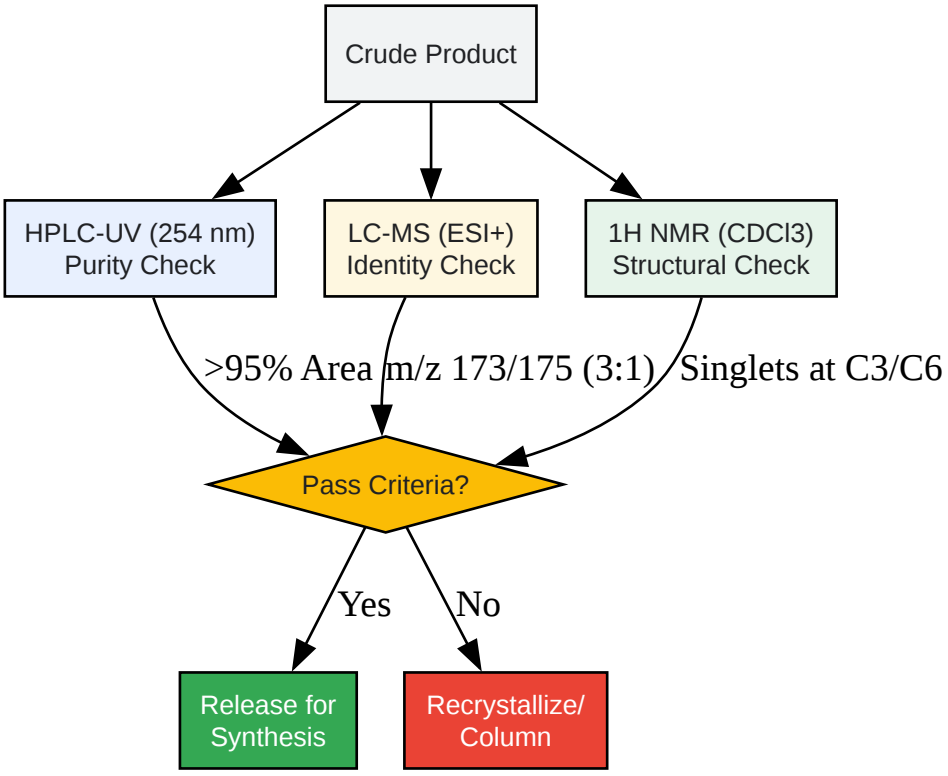

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Figure 2: Quality Control Decision Tree for verifying molecular weight and purity.

Expected Spectral Data

- NMR (300 MHz, $CDCl_3$):
  - 2.45 ppm (s, 3H): Methyl group at C5.[2][1]
  - 7.40 ppm (s, 1H): Proton at C3 (Shielded by Cl, deshielded by).[2][1]
  - 8.55 ppm (s, 1H): Proton at C6 (Highly deshielded by adjacent N and inductive effect of).[2][1]
  - Note: The absence of coupling (singlets) confirms the 2,4,5-substitution pattern.[2][1]
- Mass Spectrometry:
  - Target Ion:

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- Observed: 173.0 (100%), 175.0 (32%).[2][1]

Handling & Safety Profile

- Hazards: **2-Chloro-5-methyl-4-nitropyridine** is a potent skin and eye irritant (H315, H319).[1] As a nitro-pyridine, it possesses high energy potential; avoid heating dry residue above 150°C.[2][1]
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolysis of the C2-Cl bond can occur over time).[2][1]

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- To cite this document: BenchChem. [molecular weight of 2-Chloro-5-methyl-4-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589938/docs#molecular-weight-of-2-chloro-5-methyl-4-nitropyridine]

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